

Comprehensive Risk Profile & Handling Guide: N-methyl-2-(4-nitrophenoxy)acetamide

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Compound of Interest

Compound Name: *N-methyl-2-(4-nitrophenoxy)acetamide*

CAS No.: 20916-14-7

Cat. No.: B2472881

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Compound Profile & Identification

Editorial Note: As of this writing, **N-methyl-2-(4-nitrophenoxy)acetamide** is a specialized intermediate not widely listed in public chemical inventories with a dedicated CAS number. The data below is derived from Structure-Activity Relationship (SAR) analysis of its functional moieties: the nitroaromatic ring and the phenoxyacetamide backbone.

Property	Specification
Chemical Name	N-methyl-2-(4-nitrophenoxy)acetamide
Common Synonyms	2-(p-Nitrophenoxy)-N-methylacetamide; 4-Nitrophenoxy-N-methylacetamide
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄
Molecular Weight	210.19 g/mol
Predicted Physical State	Pale yellow to off-white crystalline solid
Solubility Profile	Soluble in DMSO, DMF, Acetone; Sparingly soluble in Water; Insoluble in Hexanes
Structural Class	Nitroaromatic Ether / Phenoxyacetamide

Structural Analysis & Reactivity

The molecule consists of a 4-nitrophenoxy group linked to an N-methylacetamide tail.

- Nitro Group (-NO₂): Introduces potential for methemoglobinemia (blood toxicity) and thermal instability.
- Amide Linkage (-CONH-): Generally stable but susceptible to hydrolysis under strong acidic/basic conditions.
- Ether Linkage (-O-): Stable, providing chemical resistance to oxidation.

GHS Hazard Identification (Derived)

Based on the toxicity profiles of structural analogs (e.g., 4-Nitrophenol, N-methyl-2-chloroacetamide).

GHS Classification[4][5][6]

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed)[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)[1]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation)[1]
- Skin Sensitization: Category 1 (May cause an allergic skin reaction)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation)[1]

Label Elements

- Signal Word:WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H315: Causes skin irritation.[1][2][3]

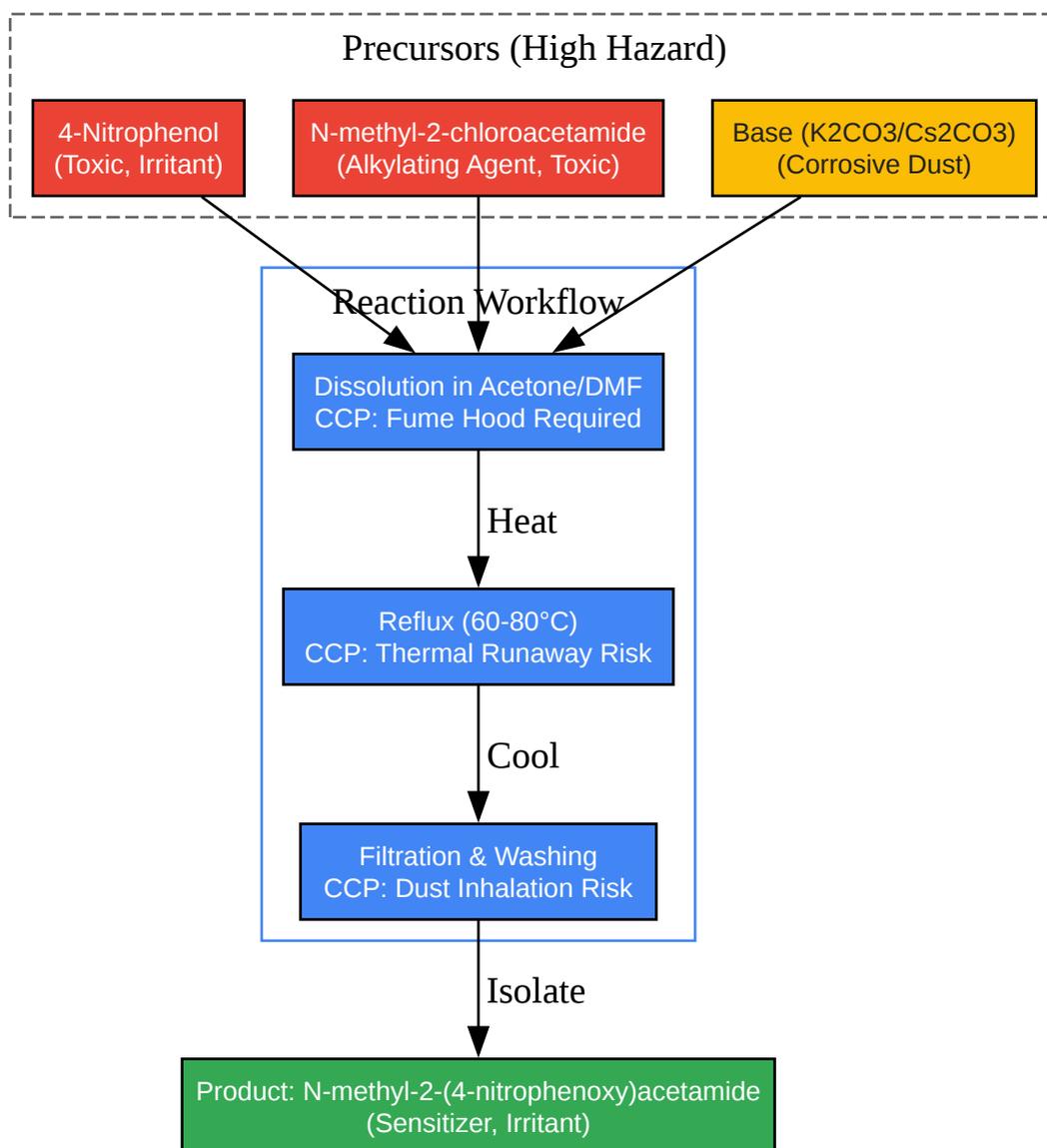
- H317: May cause an allergic skin reaction.
- H335: May cause respiratory irritation.[\[1\]](#)

Operational Safety & Synthesis Workflow

Expert Insight: Researchers typically encounter this compound as a synthesis intermediate. The primary risk occurs during its formation via Williamson Ether Synthesis, where highly toxic precursors are used.

Synthesis Hazard Map

The following diagram outlines the safety-critical control points (CCPs) during the synthesis of this compound from 4-Nitrophenol and N-methyl-2-chloroacetamide.



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Caption: Critical Control Points (CCPs) in the synthesis of **N-methyl-2-(4-nitrophenoxy)acetamide**. Red nodes indicate high-toxicity inputs requiring specific PPE.

Recommended Handling Protocol

- Engineering Controls:
 - All weighing and transfer of the solid must be performed in a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity of >100 fpm.

- Reasoning: The nitro-aromatic nature implies potential for delayed systemic toxicity via inhalation.
- Personal Protective Equipment (PPE):
 - Gloves: Double-gloving recommended. Inner layer: Nitrile (4 mil). Outer layer: Nitrile (8 mil) or Laminate if using DMF/DMSO solvents.
 - Respiratory: If handling dry powder outside a hood, use a P95/P100 particulate respirator.
- Incompatibility:
 - Strong Bases: Can hydrolyze the amide bond or deprotonate the alpha-carbon.
 - Reducing Agents (e.g., Sn/HCl, H₂/Pd): Will reduce the nitro group to an amine (aniline derivative), drastically changing the chemical properties and toxicity profile.

Toxicology & First Aid Measures

Mechanism of Action: Nitroaromatic compounds can undergo enzymatic reduction in the liver, producing nitroso and hydroxylamine intermediates. These intermediates can oxidize hemoglobin (Fe²⁺) to methemoglobin (Fe³⁺), impairing oxygen transport.

Symptom Watchlist

Route	Acute Symptoms	Delayed Symptoms (2-24 hrs)
Inhalation	Coughing, shortness of breath, metallic taste.	Cyanosis (blue lips/fingernails), fatigue, dizziness (Methemoglobinemia).
Skin Contact	Redness, local irritation.	Allergic dermatitis (sensitization).
Ingestion	Nausea, vomiting, abdominal pain.	Systemic toxicity, rapid pulse, headache.

Emergency Response Protocol

- Inhalation: Move victim to fresh air immediately.[1][4][2] If breathing is labored, administer oxygen.[2] Alert medical personnel to potential nitro-compound exposure.
- Skin Contact: Wash with soap and water for 15 minutes.[4] Do not use ethanol, as it may enhance transdermal absorption of nitro compounds.
- Eye Contact: Rinse cautiously with water for 15 minutes.[2] Remove contact lenses if present.
- Ingestion: Rinse mouth. Do NOT induce vomiting unless directed by medical personnel.

Storage, Stability & Disposal[4]

Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated). Nitro compounds can degrade over time at room temperature.
- Light: Store in amber vials or foil-wrapped containers.
- Atmosphere: Hygroscopic potential is unknown; store under inert gas (Argon/Nitrogen) if long-term stability is required.

Disposal (RCRA Compliance)

- Classification: Likely hazardous waste due to toxicity.
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Note: Ensure the incinerator can handle nitrogen oxides (NO_x) generated from the nitro group combustion.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for 4-Nitrophenol (Precursor). Retrieved from [\[Link\]](#)

- European Chemicals Agency (ECHA).Registration Dossier: 2-chloro-N-methylacetamide. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA).Occupational Health Guideline for Nitro-Compounds. Retrieved from [[Link](#)]

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Sources

- 1. chemscene.com [chemscene.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. epa.gov [epa.gov]
- 4. fishersci.com [fishersci.com]
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